

Terbium (III) Carbonate Hydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Terbium carbonate*

Cat. No.: *B1605804*

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CAS Number: 100587-96-0

This technical guide provides an in-depth overview of terbium (III) carbonate hydrate, a key inorganic compound in advanced materials science and biomedical research. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's chemical and physical properties, synthesis and analysis protocols, and its burgeoning applications, particularly in the realm of bioimaging and as a precursor for functional nanoparticles.

Chemical and Physical Properties

Terbium (III) carbonate hydrate is a white, solid compound that is insoluble in water. It is a hydrated salt, with a variable number of water molecules in its structure. The compound is primarily utilized as a high-purity source of terbium for various applications and can be readily converted to other terbium compounds, such as the oxide, through calcination.

Identification and Purity

Property	Value	Reference
CAS Number	100587-96-0	[1] [2] [3] [4]
Molecular Formula	$\text{Tb}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$	[1] [2]
Anhydrous Molecular Weight	497.88 g/mol	[1] [2]
EC Number	228-002-9	
MDL Number	MFCD00149234	
Purity (Metals Basis)	≥ 99.9%	[1]

Typical Impurity Profile (99.9% Purity)

The following table summarizes the typical levels of metallic impurities found in a 99.9% pure sample of terbium (III) carbonate hydrate, as determined by Inductively Coupled Plasma (ICP) analysis.

Element	Concentration (ppm)	Element	Concentration (ppm)
Gd	200	Fe	10
Dy	200	Ni	7
Y	70	Sm	5
Ca	70	Er	6
Si	20	Ho	10
Na	< 1	La	< 1
Mg	< 1	Ce	< 1
Al	1	Pr	< 1
K	1	Nd	< 1
Ti	1	Eu	< 1
V	< 1	Tm	< 1
Cr	< 1	Yb	< 1
Mn	2	Lu	< 1
Co	< 1	Pb	< 1
Cu	< 1	Th	< 0.4
Zn	2	U	< 0.4
Bi	< 1		

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Source: Thermo Fisher Scientific, Certificate of Analysis

Experimental Protocols

Synthesis of Terbium (III) Carbonate Nanoparticles

This protocol describes a precipitation method for the synthesis of terbium (III) carbonate nanoparticles.

Materials:

- Terbium (III) nitrate pentahydrate ($\text{Tb}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Sodium carbonate (Na_2CO_3)
- Deionized water

Procedure:

- Prepare a solution of terbium (III) nitrate in deionized water.
- Prepare a separate solution of sodium carbonate in deionized water.
- Under vigorous stirring, add the sodium carbonate solution dropwise to the terbium (III) nitrate solution.
- A white precipitate of terbium (III) carbonate hydrate will form immediately.
- Continue stirring the mixture for a predetermined time to ensure complete reaction and control particle size.
- Collect the precipitate by centrifugation or filtration.
- Wash the precipitate multiple times with deionized water to remove any unreacted precursors and byproducts.
- Dry the resulting terbium (III) carbonate nanoparticles in an oven at a low temperature (e.g., 60-80 °C) to remove excess water.

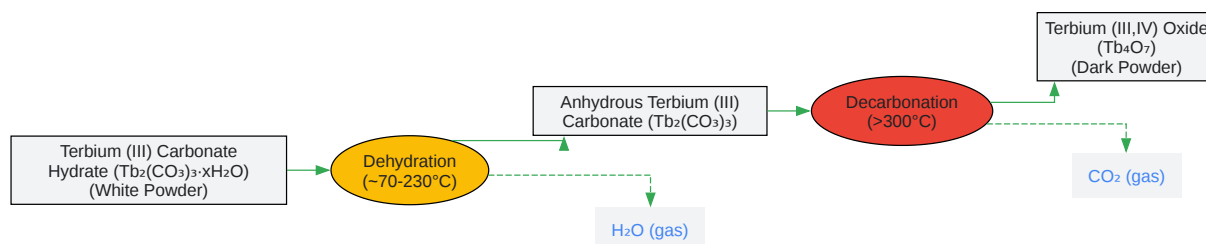
Thermal Decomposition to Terbium Oxide Nanoparticles

Terbium (III) carbonate hydrate can be thermally decomposed to produce terbium oxide nanoparticles, which are often the desired material for many applications. This process is typically monitored using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

General Procedure:

- Place a known amount of the dried terbium (III) carbonate hydrate powder into a crucible suitable for high-temperature applications.
- Heat the sample in a furnace or TGA instrument under a controlled atmosphere (e.g., air or an inert gas like argon).
- The decomposition generally proceeds in stages:
 - Dehydration: Loss of water molecules, typically occurring at temperatures up to around 230°C.[5]
 - Decarbonation: Decomposition of the carbonate to form terbium oxide. This process starts at temperatures above 300°C and can continue up to 1000°C for complete conversion.[5]
- The final product is terbium (III,IV) oxide (Tb_4O_7), a dark brown to black powder.[6]

TGA/DSC Profile of a Mixed Rare Earth Carbonate: A study on mixed rare earth carbonates showed a strong endothermic peak around 70°C due to the evaporation of adsorbed water. The decomposition of the carbonate started after 300°C, with significant weight loss occurring up to 1000°C.[5] Complete conversion to oxides was achieved by holding the temperature at 850°C for one hour.[5]



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Thermal Decomposition Pathway of Terbium (III) Carbonate Hydrate.

Surface Functionalization of Terbium Oxide Nanoparticles for Bioimaging

This is a general protocol for the surface functionalization of terbium oxide nanoparticles to render them suitable for biological applications such as bioimaging.

Materials:

- Terbium oxide (Tb₄O₇) nanoparticles
- A coating agent (e.g., polyethylene glycol [PEG]-derived ligand)[7]
- Appropriate solvents (e.g., chloroform, toluene, acetone, water)[7]
- A base (e.g., triethylamine)[7]

Procedure:

- Disperse the terbium oxide nanoparticles in a suitable organic solvent.
- Add a solution of the PEG-derived ligand and a small amount of base to the nanoparticle dispersion.

- Shake the mixture gently to facilitate the coating of the nanoparticles.
- Dilute the mixture with additional solvents and water.
- Separate the aqueous layer containing the now water-soluble, functionalized nanoparticles.
- Remove any remaining organic solvents, for example, by using a rotary evaporator.
- The resulting PEGylated terbium oxide nanoparticles will have improved colloidal stability in physiological media, making them suitable for in vivo applications.[7]

Applications in Drug Development and Research

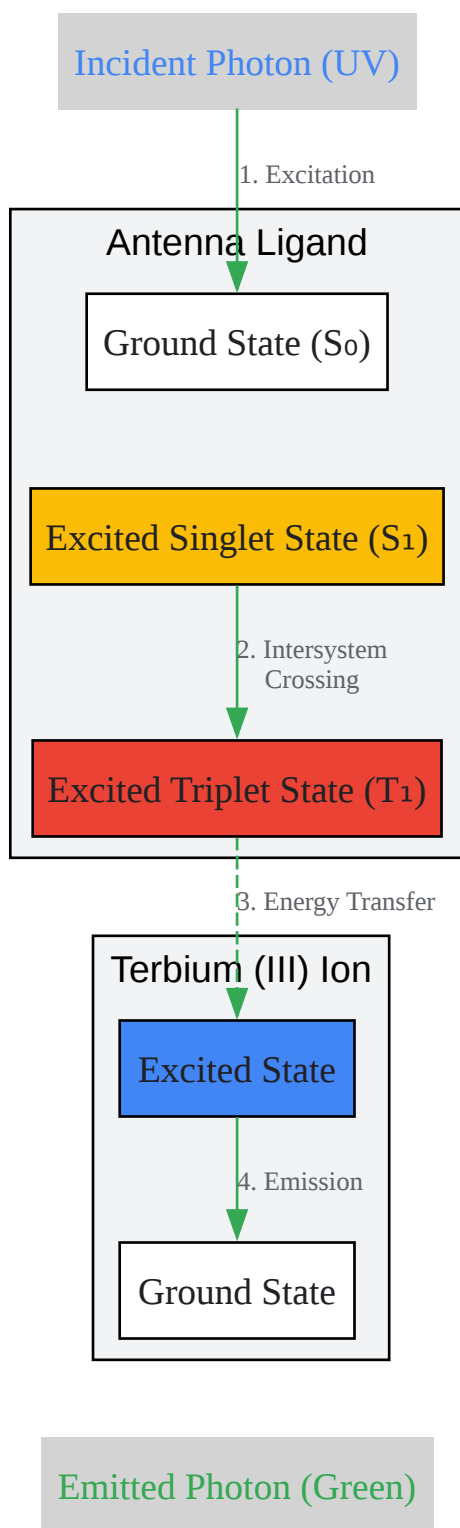
The unique luminescent properties of terbium make it a valuable tool in biomedical research, particularly in the development of probes for bioimaging.

Luminescence Mechanism: The "Antenna Effect"

Terbium (III) ions themselves are poor absorbers of light. To achieve the bright green luminescence characteristic of terbium, they are often complexed with organic molecules known as "antennas" or "sensitizers". This process, known as the "antenna effect," is crucial for their application in bioimaging.

The mechanism involves the following steps:

- **Excitation:** The organic antenna molecule absorbs incident light (typically UV) and is excited to a higher energy state.
- **Intersystem Crossing:** The excited antenna molecule undergoes intersystem crossing to a triplet state.
- **Energy Transfer:** The energy from the triplet state of the antenna is transferred to the terbium (III) ion, exciting it.
- **Emission:** The excited terbium (III) ion relaxes to its ground state by emitting a photon, resulting in its characteristic green luminescence.



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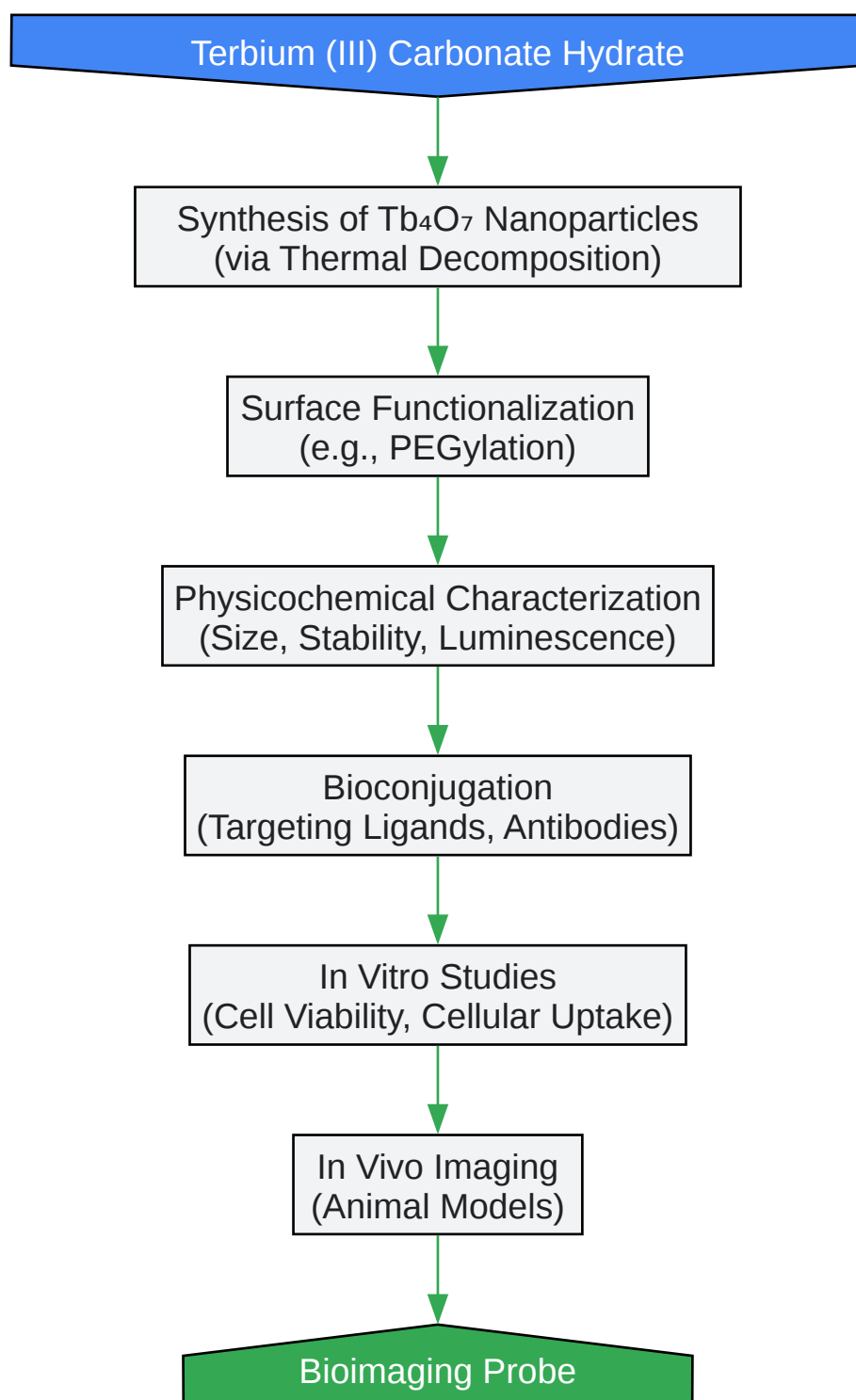
The "Antenna Effect" for Terbium (III) Luminescence.

Bioimaging and Theranostics

Terbium-based nanoparticles are increasingly being explored for theranostics, an approach that combines therapy and diagnostics. Their strong luminescence allows for their use in various imaging modalities, including fluorescence imaging.[8] Furthermore, these nanoparticles can be functionalized to specifically target diseased tissues, such as tumors, for both imaging and targeted drug delivery. The antimicrobial properties of terbium nanoparticles are also under investigation.

Experimental Workflow for Bioimaging Probe Development

The development of a terbium-based bioimaging probe from terbium (III) carbonate hydrate follows a logical progression from basic material synthesis to a functional biological tool.



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Workflow for Developing a Bioimaging Probe from Terbium (III) Carbonate Hydrate.

Safety and Handling

Terbium (III) carbonate hydrate is a hygroscopic solid. It should be handled in a well-ventilated area, and personal protective equipment, including gloves and safety glasses, should be worn. Care should be taken to avoid the formation of dust. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide provides a foundational understanding of terbium (III) carbonate hydrate for its application in research and development. Its role as a versatile precursor for functional nanomaterials positions it as a compound of significant interest for future innovations in materials science and medicine.

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